

Preliminary Investigations into the Decay of Tantalum-180m: A Technical Guide

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Tantalum-180

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Abstract

Tantalum-180m (^{180m}Ta), a naturally occurring nuclear isomer, is unique for its remarkable stability, with a half-life so long that its decay has never been definitively observed. This exceptional stability presents a significant challenge to nuclear physics theories and offers a unique opportunity to explore fundamental physics, including the nature of dark matter and neutrino-induced nucleosynthesis.[1] This technical guide provides a comprehensive overview of the preliminary investigations into the decay of ^{180m}Ta , summarizing the current state of knowledge, experimental methodologies, and the latest quantitative data. The information is intended for researchers, scientists, and professionals in related fields who require a detailed understanding of the ongoing efforts to measure the elusive decay of this rare isotope.

Introduction to Tantalum-180m

Tantalum is a rare, corrosion-resistant transition metal with two naturally occurring isotopes: ^{181}Ta (99.988%) and ^{180m}Ta (0.012%).[2] ^{180m}Ta is the rarest stable isotope found in nature.[3] It is a nuclear isomer, meaning its nucleus exists in a long-lived excited state.[1][4] While the ground state of ^{180}Ta is highly unstable with a half-life of only 8.1 hours, the metastable isomer, ^{180m}Ta , has a predicted half-life that is orders of magnitude longer than the age of the universe. [5][6]

The extraordinary stability of $^{180\text{m}}\text{Ta}$ is attributed to its high nuclear spin ($J=9$) compared to the lower spin of its ground state and potential decay products.[7] This large spin difference strongly suppresses the primary decay modes, making any transition extremely unlikely.[7]

Potential Decay Modes of Tantalum-180m

The decay of $^{180\text{m}}\text{Ta}$ is energetically possible through several pathways, though none have been observed to date.[8] The primary theoretical decay channels are:

- **Beta (β^-) Decay:** $^{180\text{m}}\text{Ta}$ could decay into Tungsten-180 (^{180}W) through the emission of an electron and an antineutrino.
- **Electron Capture (EC):** $^{180\text{m}}\text{Ta}$ could capture an atomic electron, transforming into Hafnium-180 (^{180}Hf) and emitting a neutrino.
- **Isomeric Transition (IT):** A transition to the short-lived ground state of ^{180}Ta via gamma-ray or conversion electron emission. This is highly suppressed due to the large spin difference.[7]

The search for these decays requires extremely sensitive detectors and ultra-low background environments to distinguish a potential signal from naturally occurring radiation.

Experimental Investigations

The primary challenge in detecting the decay of $^{180\text{m}}\text{Ta}$ is its incredibly long half-life, which necessitates large sample masses and extended measurement times in environments with minimal background radiation.[9]

The Majorana Demonstrator Experiment

A leading effort in the search for $^{180\text{m}}\text{Ta}$ decay is the Majorana Demonstrator experiment, located at the Sanford Underground Research Facility (SURF).[5][10] This facility is situated nearly a mile underground to shield it from cosmic rays, a significant source of background radiation.[3] The experiment utilizes an array of high-purity germanium (HPGe) detectors, which offer excellent energy resolution for identifying the specific gamma-ray signatures expected from $^{180\text{m}}\text{Ta}$ decay.[1][5]

For the $^{180\text{m}}\text{Ta}$ search, the Majorana Demonstrator was repurposed to house a substantial tantalum sample, significantly larger than in any previous experiment.[1][5] Over 17 kilograms

of natural tantalum metal were placed within the ultra-low background detector array.[5][11]

Experimental Protocols

The following provides a generalized overview of the experimental protocols employed in the search for $^{180\text{m}}\text{Ta}$ decay, primarily based on the methodologies of the Majorana Demonstrator and similar low-background experiments.

3.2.1. Sample Preparation and Shielding:

- **Sample:** High-purity, natural tantalum metal is used. The Majorana Demonstrator utilized over 17 kg of tantalum.[11]
- **Cleaning:** The tantalum samples undergo a thorough surface cleaning procedure to remove any surface impurities that could contribute to background radiation.[10]
- **Shielding:** The detector and sample are enclosed in a multi-layered shield to mitigate background radiation. This typically includes:
 - An inner shield of high-purity copper.
 - A thick outer shield of lead.
 - An active muon veto system, often consisting of plastic scintillators, to detect and reject events caused by cosmic muons.[10]
 - A nitrogen gas purge to reduce background from radon.[12]

3.2.2. Data Acquisition:

- **Detectors:** An array of high-purity germanium (HPGe) detectors is used to detect gamma rays. The Majorana Demonstrator employs an array of 23 HPGe detectors.[9]
- **Data Collection:** Data is collected continuously for long durations, often spanning a year or more, to maximize the probability of observing a rare decay event.[1]
- **Energy Calibration:** The energy response of each detector is calibrated regularly using known radioactive sources, such as ^{228}Th , to ensure accurate energy measurements of

potential decay signals.[8]

3.2.3. Data Analysis:

- **Signal Identification:** The analysis focuses on searching for specific energy peaks in the gamma-ray spectrum that correspond to the expected signatures of the different $^{180\text{m}}\text{Ta}$ decay modes.
- **Background Subtraction:** Sophisticated analysis techniques are employed to model and subtract background radiation from the measured spectrum. This is crucial for isolating a potential signal from the inherent noise.
- **Half-Life Limit Calculation:** In the absence of a definitive decay signal, the data is used to set a lower limit on the half-life of $^{180\text{m}}\text{Ta}$. This is a statistical calculation based on the number of observed events (or lack thereof) in the region of interest, the number of $^{180\text{m}}\text{Ta}$ atoms in the sample, the detection efficiency, and the measurement time.

Quantitative Data

The most recent and stringent limits on the half-life of $^{180\text{m}}\text{Ta}$ come from the Majorana Demonstrator experiment. The following table summarizes their findings after one year of data collection.

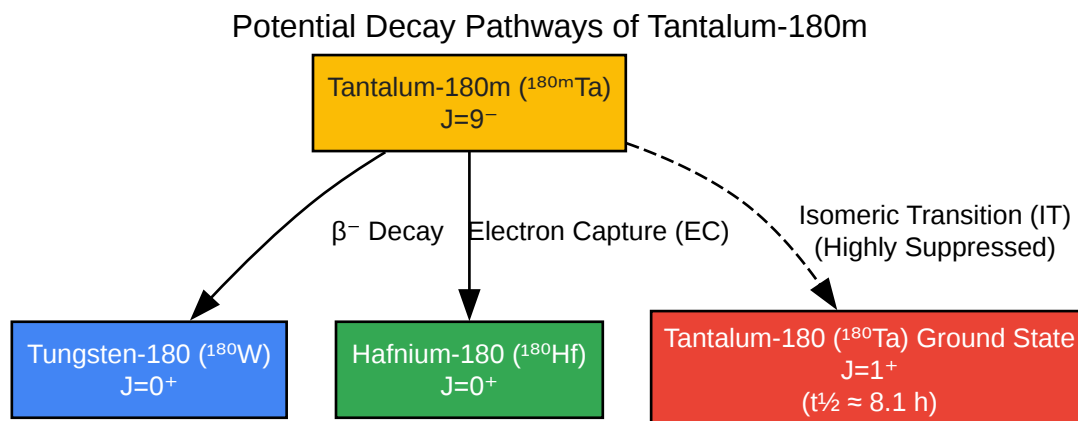
Decay Channel	Daughter Isotope	Half-Life Lower Limit (90% C.L.)
β^- Decay	^{180}W	$> 1.5 \times 10^{19}$ years
Electron Capture (EC)	^{180}Hf	$> 1.3 \times 10^{19}$ years
Combined	$> 0.29 \times 10^{18}$ years	

Table 1: Lower limits on the half-life of $^{180\text{m}}\text{Ta}$ for different decay channels as determined by the Majorana Collaboration.[5]

These results represent an improvement of one to two orders of magnitude over previous limits.[5]

Visualizations

Decay Scheme of Tantalum-180m

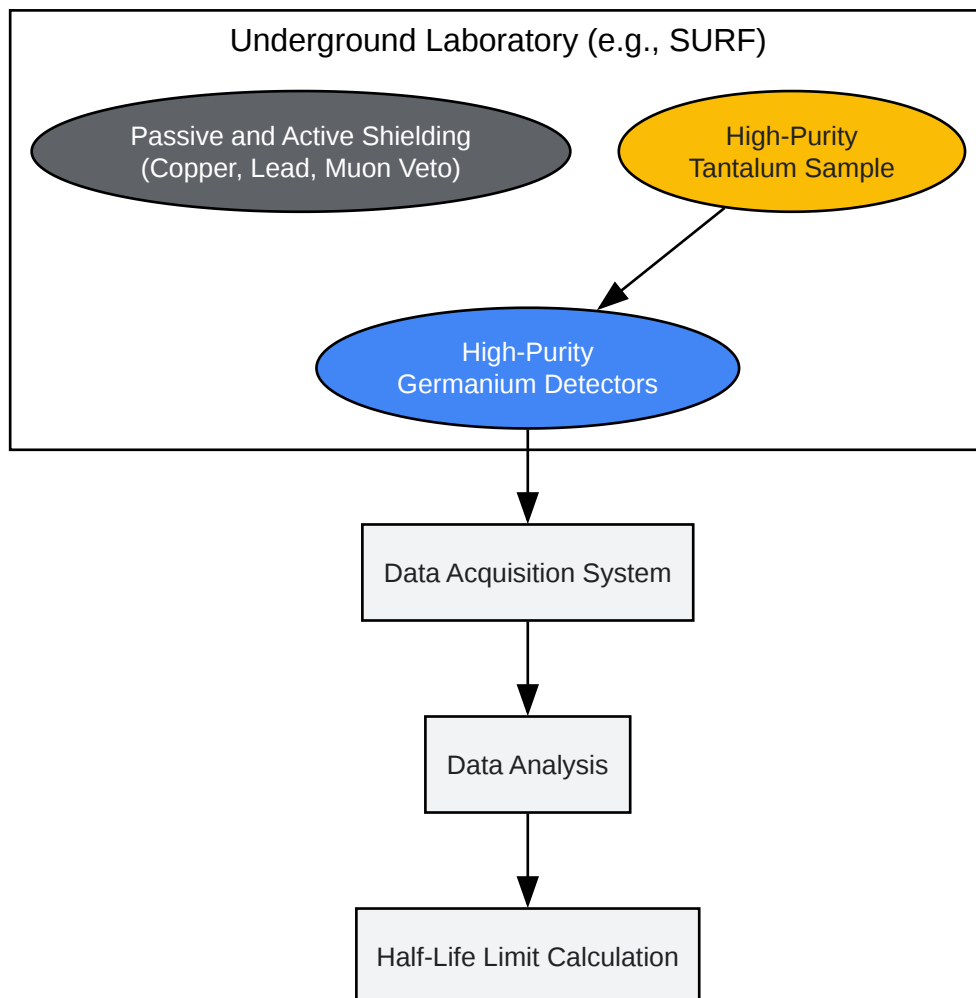


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Caption: Potential decay pathways of **Tantalum-180m**.

Experimental Workflow for ^{180m}Ta Decay Search

Experimental Workflow for Tantalum-180m Decay Search



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Caption: A simplified experimental workflow for the search of **Tantalum-180m** decay.

Future Outlook

The ongoing search for the decay of $^{180\text{m}}\text{Ta}$ continues to push the boundaries of low-background experimental techniques. Future efforts will likely involve:

- **Longer Measurement Times:** Continuing to collect data with existing setups to improve statistical sensitivity.
- **Larger Sample Masses:** The possibility of using isotopically enriched $^{180\text{m}}\text{Ta}$ samples could dramatically increase the chances of observing a decay.[4]

- Improved Background Reduction: Further advancements in shielding and signal processing to reduce background noise even more.

The eventual observation of $^{180\text{m}}\text{Ta}$ decay will provide invaluable data for refining our understanding of nuclear structure and decay processes. Furthermore, the extreme sensitivity of these experiments allows for searches for new physics, such as interactions with dark matter particles that could induce the decay of $^{180\text{m}}\text{Ta}$.^[1]

Conclusion

The investigation into the decay of **Tantalum-180m** represents a significant challenge at the forefront of nuclear physics. While its decay has yet to be observed, the experimental efforts, particularly those of the Majorana Collaboration, have yielded unprecedentedly stringent limits on its half-life. The methodologies developed for these experiments are advancing the field of low-background radiation detection and have implications for other rare-event searches. This technical guide has summarized the key aspects of these preliminary investigations, providing a foundation for researchers and scientists to understand the current landscape and future directions of this tantalizing puzzle in nuclear science.


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- To cite this document: BenchChem. [Preliminary Investigations into the Decay of Tantalum-180m: A Technical Guide]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1222186#preliminary-investigations-into-tantalum-180m-decay]

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